

# Technical Support Center: Accurate Temperature Measurement of Reflective & Low-Emissivity Surfaces

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **AMG8380**

Cat. No.: **B605416**

[Get Quote](#)

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in accurately measuring the temperature of reflective or low-emissivity surfaces.

## Troubleshooting Guide

Low-emissivity surfaces, such as polished metals, are poor emitters of thermal energy, which can lead to significant inaccuracies in non-contact temperature measurements.[\[1\]](#)[\[2\]](#)[\[3\]](#) This guide provides solutions to common problems encountered during such experiments.

Problem	Possible Causes	Solutions
Infrared (IR) thermometer or thermal imager displays a temperature reading that is significantly lower than expected and may appear unstable.	<p>The low emissivity of the reflective surface causes the instrument to capture a combination of emitted and reflected radiation from the surroundings.<sup>[1]</sup><sup>[4]</sup> The instrument is likely detecting reflected ambient temperature rather than the true surface temperature.</p>	<p>Method 1: Surface Emissivity Modification Increase the surface emissivity to a known value (typically around 0.95). • Apply a high-emissivity coating: Use specialized high-emissivity paints or coatings. For temporary measurements, options include electrical tape, masking tape, or even white-out correction fluid, all of which have an emissivity of approximately 0.95. • Surface roughening: For some materials, sanding or oxidizing the surface can increase emissivity. Method 2: Emissivity Value Adjustment If the instrument allows, adjust the emissivity setting to match that of the material being measured. This requires knowing the emissivity of the material at the expected temperature. Method 3: Use a Contact Thermometer For direct and accurate measurement, use a contact thermometer like a thermocouple. Ensure good thermal contact between the probe and the surface.</p>
Temperature readings from an IR thermometer fluctuate when the viewing angle or	<p>The instrument is being influenced by reflected radiation from other objects in</p>	<p>• Control the background radiation: Shield the measurement area from</p>

surrounding environment changes.

the environment, such as lights, equipment, or personnel. Reflective surfaces act like mirrors for thermal radiation.

external heat sources. Create a uniform temperature background if possible. • Choose the optimal viewing angle: Measure perpendicular to the surface to minimize reflections. • Use a shorter wavelength pyrometer: For high-temperature applications, a shorter wavelength instrument is less sensitive to emissivity changes and reflections.

---

Contact thermocouple readings are inconsistent or seem inaccurate.

Poor thermal contact between the thermocouple and the surface can lead to lower-than-actual temperature readings because the probe draws heat away from the surface. Additionally, an air gap between the sensor and the surface acts as an insulator.

- Ensure optimal contact: Use a surface probe thermocouple designed for flat or curved surfaces. Apply thermal paste or a thermally conductive adhesive to eliminate air gaps and improve heat transfer. • Proper mounting: For permanent installations, welding the thermocouple to the metallic surface provides the most reliable connection. For temporary setups, use clamps or adhesive pads to maintain firm contact. • Minimize heat loss: Insulate the thermocouple wires near the junction to reduce heat sinking away from the measurement point.

---

## Emissivity of Common Laboratory Materials

The following table provides approximate emissivity values for materials commonly found in research and development settings. Note that these values can vary with temperature and surface condition.

Material	Surface Condition	Emissivity ( $\epsilon$ )
Aluminum	Polished	0.04 - 0.06
Anodized	~0.80	
Copper	Polished	0.02 - 0.05
Oxidized	0.7 - 0.8	
Stainless Steel	Polished	0.07 - 0.15
Oxidized	0.85	
Glass	Smooth	~0.93
Plastics (various)	Opaque	0.90 - 0.95
Ceramics	0.90 - 0.94	
Paint (Matte Black)	~0.95	
Water	0.95 - 0.98	

Source: Data compiled from multiple sources.

## Frequently Asked Questions (FAQs)

**Q1:** Why can't I get an accurate temperature reading from a shiny metal plate with my infrared thermometer?

**A1:** Shiny metal surfaces have low emissivity, meaning they are poor emitters and strong reflectors of thermal radiation. Your infrared thermometer captures both the emitted radiation from the surface and the reflected radiation from the surrounding environment. If the surface is highly reflective, the reflected energy can overwhelm the emitted energy, leading to inaccurate readings that are closer to the ambient temperature than the actual surface temperature.

**Q2:** What is emissivity and why is it important for non-contact temperature measurement?

**A2:** Emissivity is a measure of a material's ability to emit infrared energy. It is expressed as a value between 0 and 1, where 1 represents a perfect emitter (a "blackbody") and 0 represents a perfect reflector. For an infrared thermometer to calculate temperature accurately, it must be compensated for the emissivity of the surface being measured. Most organic materials have a high emissivity (around 0.95), which is often the default setting on IR thermometers. However, polished metals have very low emissivity, requiring an adjustment of the device's settings or modification of the surface to get a correct reading.

**Q3:** How can I determine the correct emissivity setting for my infrared thermometer?

**A3:** There are a few methods to determine the correct emissivity setting:

- Use a reference table: Emissivity tables provide typical values for various materials. However, these are approximations as the actual emissivity can be affected by surface finish, temperature, and oxidation.
- Use a contact probe for calibration: Measure the surface temperature with a calibrated contact thermometer (like a thermocouple) that you trust. Then, aim the infrared thermometer at the same spot and adjust the emissivity setting until its reading matches the contact thermometer's reading.
- Use a high-emissivity coating: Apply a patch of material with a known high emissivity (e.g., electrical tape with  $\epsilon \approx 0.95$ ) to the surface. Heat the object, wait for the temperature to stabilize, and then measure the temperature of the tape with your IR thermometer set to 0.95. Next, measure the temperature of the bare surface and adjust the emissivity setting until the reading matches the temperature you measured on the tape.

**Q4:** Is it better to use a contact or non-contact thermometer for reflective surfaces?

**A4:** For reflective, low-emissivity surfaces, a contact thermometer such as a thermocouple is often more accurate and reliable because it is not affected by the surface's emissivity. However, non-contact thermometers can be used if the surface is modified to have a high emissivity or if the instrument's emissivity setting is correctly adjusted. Non-contact methods are also advantageous for measuring moving objects, hazardous materials, or in applications where surface contact is not feasible.

**Q5:** Can I measure the temperature of a sample through a glass window?

A5: Generally, you cannot accurately measure the temperature of a sample through glass with a standard infrared thermometer. Glass is opaque to the long-wavelength infrared radiation that most general-purpose thermometers detect. Therefore, the thermometer will measure the temperature of the glass surface itself, not the object behind it. To measure through glass, you would need a specialized short-wavelength pyrometer designed for this purpose.

## Experimental Protocols

### Protocol 1: Calibrating an Adjustable Emissivity IR Thermometer

**Objective:** To determine the correct emissivity setting for an IR thermometer on a specific low-emissivity material.

**Materials:**

- Adjustable emissivity infrared thermometer
- Calibrated K-type thermocouple with a surface probe
- The reflective/low-emissivity material to be measured
- Heat source (e.g., hot plate)
- Thermal paste (optional, but recommended)

**Methodology:**

- Heat the material sample on the heat source to a stable, known temperature.
- Apply a small amount of thermal paste to the measurement spot on the material's surface to ensure good thermal contact with the thermocouple.
- Place the thermocouple surface probe firmly on the prepared spot and allow the reading to stabilize. Record this as the "true temperature."
- Remove the thermocouple. Aim the infrared thermometer at the exact same spot from a fixed distance, as specified by the manufacturer.

- Adjust the emissivity setting on the infrared thermometer up or down until the displayed temperature matches the "true temperature" recorded from the thermocouple.
- Record the resulting emissivity value. This is the correct setting for this material under these conditions.

## Protocol 2: Surface Temperature Measurement Using a High-Emissivity Coating

Objective: To accurately measure the temperature of a reflective surface using a non-contact IR thermometer by modifying the surface emissivity.

Materials:


- Fixed or adjustable emissivity infrared thermometer (if adjustable, set to 0.95)
- High-emissivity tape (e.g., black electrical tape) or matte black paint
- The reflective/low-emissivity object
- Heat source

Methodology:


- Ensure the surface of the object is clean and dry.
- Apply a small, smooth patch of the high-emissivity tape or a thin, even coat of matte black paint to the area where the temperature will be measured. Allow paint to fully dry. The emissivity of this patch will be approximately 0.95.
- Heat the object and allow it to reach thermal equilibrium.
- Set the emissivity on the infrared thermometer to 0.95 (many are pre-set to this value).
- Aim the thermometer at the center of the prepared high-emissivity patch, ensuring the measurement spot is smaller than the patch.

- Record the temperature reading. This reading will be an accurate measurement of the surface temperature at that location.

## Visualizations


[Click to download full resolution via product page](#)

Caption: Decision flowchart for selecting a temperature measurement method.



[Click to download full resolution via product page](#)

Caption: Impact of emissivity on infrared temperature measurement.

[Click to download full resolution via product page](#)

Caption: Workflow for measurement using a high-emissivity coating.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. fluke.com [fluke.com]
- 2. How to Measure Temperature Without Contact | Calex [calex.co.uk]
- 3. pyrometer.com [pyrometer.com]
- 4. How do I measure the temperature of a reflective surface using an infrared sensor? - Pedak Meettechniek [pedak.nl]
- To cite this document: BenchChem. [Technical Support Center: Accurate Temperature Measurement of Reflective & Low-Emissivity Surfaces]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b605416#addressing-challenges-of-measuring-temperature-on-reflective-or-low-emissivity-surfaces>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)